

Best practices for long-term storage of Shp2/cdk4-IN-1

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Compound of Interest		
Compound Name:	Shp2/cdk4-IN-1	
Cat. No.:	B15493370	Get Quote

Technical Support Center: Shp2/cdk4-IN-1

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Shp2/cdk4-IN-1**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and optimal performance of the inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store Shp2/cdk4-IN-1 upon receipt?

A1: Upon receipt, **Shp2/cdk4-IN-1**, provided as a powder, should be stored at -20°C. Under these conditions, the compound is expected to be stable for up to three years.[1][2] While it is shipped at room temperature, long-term storage should be at the recommended refrigerated temperature.

Q2: What is the recommended solvent for reconstituting **Shp2/cdk4-IN-1**?

A2: The recommended solvent for reconstituting **Shp2/cdk4-IN-1** is dimethyl sulfoxide (DMSO).[3] A stock solution of up to 10 mM in DMSO can be prepared.[3] For cell-based assays, the final concentration of DMSO should generally be kept below 0.5% to avoid cytotoxicity.[2]

Q3: How should I store the reconstituted stock solution of **Shp2/cdk4-IN-1**?







A3: Once reconstituted, the stock solution should be aliquoted into single-use volumes to minimize freeze-thaw cycles.[2] These aliquots should be stored in tightly sealed vials at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[2]

Q4: Can I store the diluted working solution in aqueous buffer?

A4: It is generally not recommended to store small molecule inhibitors in aqueous solutions for extended periods, as they may be prone to degradation.[4] Prepare fresh dilutions in your aqueous experimental buffer from the DMSO stock solution just before use.

Q5: My compound precipitated out of solution when I diluted my DMSO stock in aqueous buffer. What should I do?

A5: Precipitation can occur when a concentrated DMSO stock is diluted into an aqueous buffer. To avoid this, it is best to make serial dilutions in DMSO first to lower the concentration before the final dilution into your aqueous medium.[4] Gentle vortexing or sonication can also help to redissolve the compound.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Inconsistent or no inhibitory activity	Improper storage leading to degradation.	Verify that the powdered compound and DMSO stock solutions have been stored at the correct temperatures (-20°C for powder, -20°C or -80°C for stock). Assess the activity of a freshly prepared stock solution from powder.
Repeated freeze-thaw cycles of the stock solution.	Always aliquot the stock solution after the first reconstitution to avoid multiple freeze-thaw cycles. Use a fresh aliquot for each experiment.[2]	
Incorrect concentration of the stock solution.	Ensure accurate weighing of the powder and addition of the correct volume of DMSO. If possible, verify the concentration using spectrophotometry if the molar extinction coefficient is known.	
Difficulty dissolving the powder in DMSO	Compound has coated the vial walls.	Before opening, centrifuge the vial to collect all the powder at the bottom.[2]
Insufficient mixing.	Vortex or sonicate the solution to aid dissolution. Gentle warming to no more than 50°C can also be attempted, but with caution to prevent degradation.[1]	
Contaminated DMSO.	Use a fresh, anhydrous grade of DMSO, as absorbed	_



	moisture can affect solubility and stability.[4]	
Precipitation in cell culture media	High final concentration of the inhibitor.	Ensure the final concentration of the inhibitor is within its solubility limit in the aqueous media.
High final concentration of DMSO.	Keep the final DMSO concentration in the culture media low (ideally ≤ 0.1%) to maintain solubility and minimize cell toxicity.[4]	

Storage Condition Summary

Form	Storage Temperature	Expected Stability
Powder	-20°C	Up to 3 years[2]
DMSO Stock Solution (Short-term)	-20°C	Up to 1 month[2]
DMSO Stock Solution (Long-term)	-80°C	Up to 6 months[2]

Experimental Protocols Protocol for Assessing Shp2/cdk4-IN-1 Activity After Storage

This protocol provides a general method to assess the inhibitory activity of **Shp2/cdk4-IN-1** on its target kinases, which can be used to qualify a new batch of the compound or to check the stability of a stored solution.

Objective: To determine the IC50 value of **Shp2/cdk4-IN-1** against Shp2 or CDK4.

Materials:



- Recombinant human Shp2 or CDK4/Cyclin D1 enzyme
- Appropriate kinase buffer
- ATP
- Specific substrate for the kinase
- Shp2/cdk4-IN-1 (from stored stock and a freshly prepared solution for comparison)
- ADP-Glo™ Kinase Assay Kit (or similar detection reagent)
- Microplate reader

Procedure:

- Prepare Serial Dilutions: Prepare a series of dilutions of your stored Shp2/cdk4-IN-1 stock solution and a freshly prepared stock solution in DMSO. Then, further dilute these into the kinase assay buffer.
- Kinase Reaction:
 - Add the kinase and its specific substrate to the wells of a microplate.
 - Add the different concentrations of the Shp2/cdk4-IN-1 dilutions to the wells. Include a "no inhibitor" control (DMSO only) and a "no enzyme" control.
 - Pre-incubate the plate as recommended by the enzyme supplier.
 - Initiate the kinase reaction by adding ATP.
 - Incubate for the recommended time and temperature.
- Detection:
 - Stop the kinase reaction and detect the amount of ADP produced using the ADP-Glo™
 Kinase Assay Kit according to the manufacturer's instructions.
 - Read the luminescence on a microplate reader.

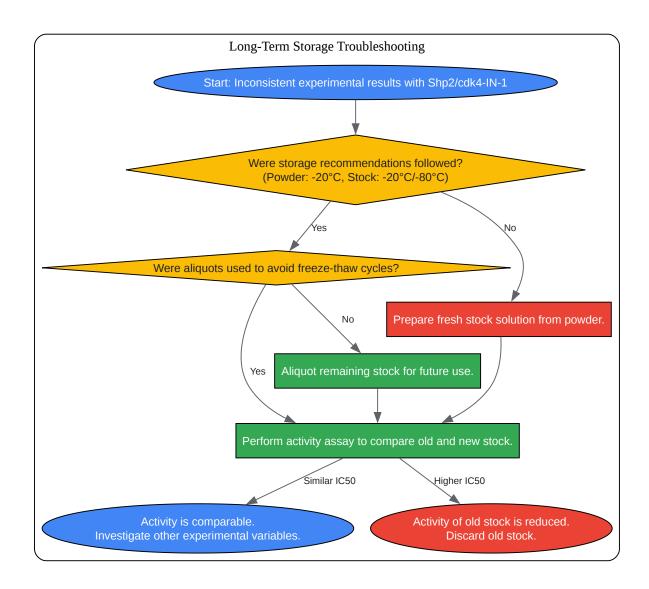


• Data Analysis:

- Calculate the percentage of kinase activity for each inhibitor concentration relative to the "no inhibitor" control.
- Plot the percentage of kinase activity against the logarithm of the inhibitor concentration.
- Determine the IC50 value by fitting the data to a dose-response curve. A significant increase in the IC50 value of the stored sample compared to the fresh sample may indicate degradation.

Visualizations

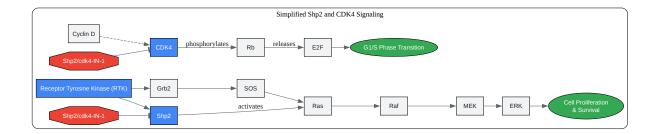




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Caption: Troubleshooting workflow for **Shp2/cdk4-IN-1** storage issues.





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Caption: Simplified signaling pathways of Shp2 and CDK4 and the inhibitory action of Shp2/cdk4-IN-1.

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